

Application Notes and Protocols: "Hydroxy Methyl Linagliptin" in Metabolic and Analytical Studies

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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Introduction

Linagliptin is a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor used for the management of type 2 diabetes mellitus.[1][2] It functions by preventing the degradation of incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP), thereby enhancing glucose-dependent insulin secretion and suppressing glucagon release.[3][4][5] While linagliptin is notable for its minimal metabolism, with the majority of the drug excreted unchanged, understanding its metabolic profile and potential impurities is crucial for drug development and quality control.[3][6]

This document provides detailed application notes and protocols related to "**Hydroxy Methyl Linagliptin**," a known impurity and commercially available reference standard for linagliptin. While this specific derivative is not a major metabolite, its identification and quantification are essential for ensuring the purity and safety of the active pharmaceutical ingredient (API). We will also cover the metabolic fate of the parent compound, linagliptin, and its established mechanism of action.

"Hydroxy Methyl Linagliptin": A Reference Standard for Impurity Profiling

"**Hydroxy Methyl Linagliptin**" is chemically identified as 8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-ethylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione.[3][7] It is recognized as a process-related impurity in the synthesis of linagliptin and is utilized as a reference standard for analytical method development, validation, and quality control.[3][8]

It is critical to distinguish "**Hydroxy Methyl Linagliptin**" from the primary, pharmacologically inactive metabolite of linagliptin, which is the S-3-hydroxypiperidinyl derivative (also known as CD 1790).[9][10][11] Another minor metabolite, M489(1), is formed through the hydroxylation of the methyl group on the butinyl side chain.

Quantitative Data: Pharmacokinetics of Linagliptin

Currently, there is no publicly available pharmacokinetic data for "**Hydroxy Methyl Linagliptin**." The following table summarizes the key pharmacokinetic parameters of the parent drug, linagliptin, in healthy subjects.

Parameter	Value	Reference
Bioavailability	~30%	[3][10]
Time to Peak (Tmax)	~1.5 hours	[3]
Plasma Protein Binding	75-99% (concentration-dependent)	[3][10]
Terminal Half-life	>100 hours (effective half-life ~12 hours)	[3][9]
Metabolism	Minor, ~10% metabolized	[3]
Major Metabolite	S-3-hydroxypiperidinyl derivative (pharmacologically inactive)	[9][10][11]
Route of Excretion	Primarily fecal (~85% unchanged), minor renal (~5%)	[3][10]

Experimental Protocols

Protocol 1: Analytical Method for Impurity Profiling of Linagliptin using HPLC

This protocol outlines a general method for the detection and quantification of "**Hydroxy Methyl Linagliptin**" and other related substances in linagliptin API, based on established HPLC methods for linagliptin impurity profiling.

Objective: To separate and quantify "**Hydroxy Methyl Linagliptin**" and other process-related impurities from the linagliptin API.

Materials:

- Linagliptin API
- "**Hydroxy Methyl Linagliptin**" reference standard
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Monopotassium phosphate
- Phosphoric acid
- Water (HPLC grade)
- HPLC system with UV detector
- C18 column (e.g., 250 mm x 4.6 mm, 5 μ m)

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: Prepare a 15mM phosphate buffer by dissolving the appropriate amount of monopotassium phosphate in water and adjusting the pH to 2.5 with phosphoric acid.
 - Mobile Phase B: A mixture of acetonitrile and methanol (e.g., 50:50 v/v).
- Standard Solution Preparation:
 - Accurately weigh and dissolve the "**Hydroxy Methyl Linagliptin**" reference standard in a suitable diluent (e.g., acetonitrile/water mixture) to obtain a known concentration (e.g., 1 μ g/mL).
- Sample Solution Preparation:
 - Accurately weigh and dissolve the linagliptin API in the diluent to a final concentration of, for example, 1 mg/mL.
- Chromatographic Conditions:
 - Column: C18 (250 mm x 4.6 mm, 5 μ m)
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C

- Detection Wavelength: 225 nm
- Injection Volume: 10 µL
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0	95	5
20	50	50
35	20	80
40	20	80
42	95	5

| 50 | 95 | 5 |

- Analysis:
 - Inject the standard and sample solutions into the HPLC system.
 - Identify the "**Hydroxy Methyl Linagliptin**" peak in the sample chromatogram by comparing its retention time with that of the standard.
 - Quantify the impurity using the peak area and the concentration of the standard.

Protocol 2: In Vitro DPP-4 Inhibition Assay

This protocol can be used to assess the biological activity of "**Hydroxy Methyl Linagliptin**" or other linagliptin derivatives compared to the parent compound.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of a test compound against DPP-4.

Materials:

- Human recombinant DPP-4 enzyme

- DPP-4 substrate (e.g., Gly-Pro-p-nitroanilide)
- Assay buffer (e.g., Tris-HCl, pH 7.5)
- Test compound ("**Hydroxy Methyl Linagliptin**")
- Positive control (Linagliptin)
- 96-well microplate
- Microplate reader

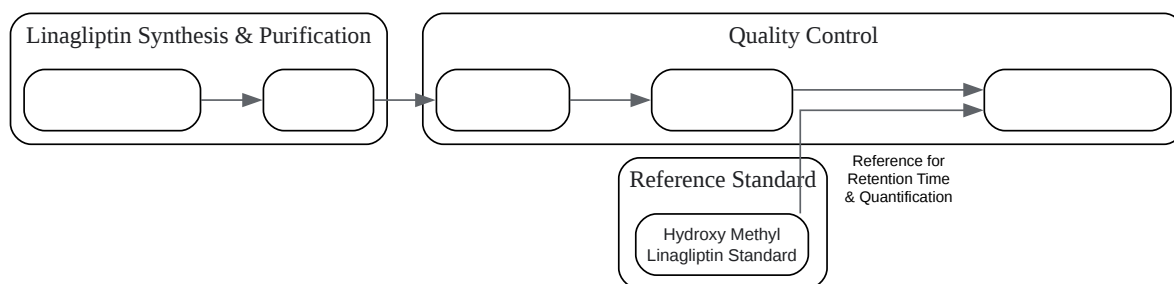
Procedure:

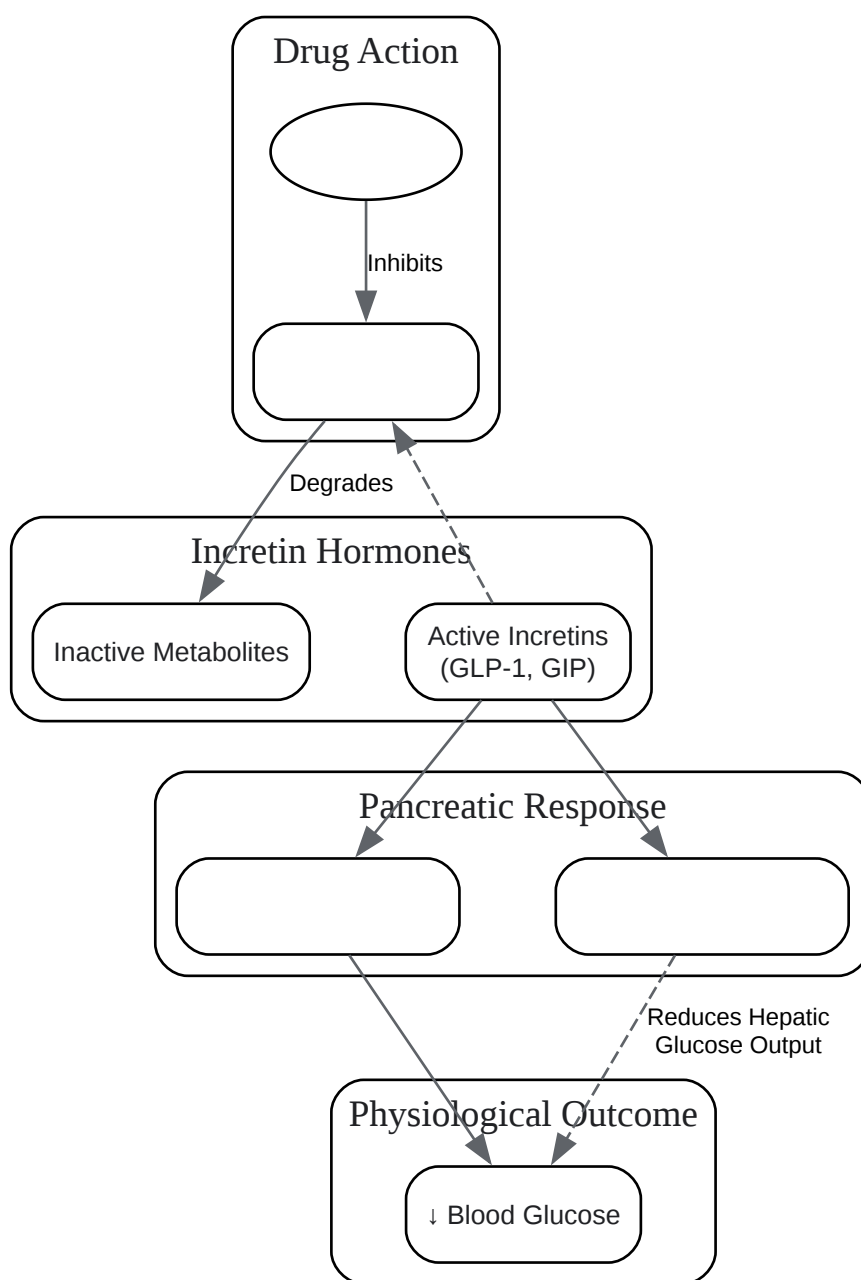
- Compound Preparation:
 - Prepare a stock solution of the test compound and linagliptin in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions of the stock solutions in assay buffer to create a range of concentrations.
- Assay Reaction:
 - In a 96-well plate, add the assay buffer, the DPP-4 enzyme, and the various concentrations of the test compound or control.
 - Include wells with enzyme and buffer only (negative control) and wells with buffer only (blank).
 - Pre-incubate the plate at 37°C for 15 minutes.
- Initiate Reaction:
 - Add the DPP-4 substrate to all wells to start the reaction.
- Measurement:

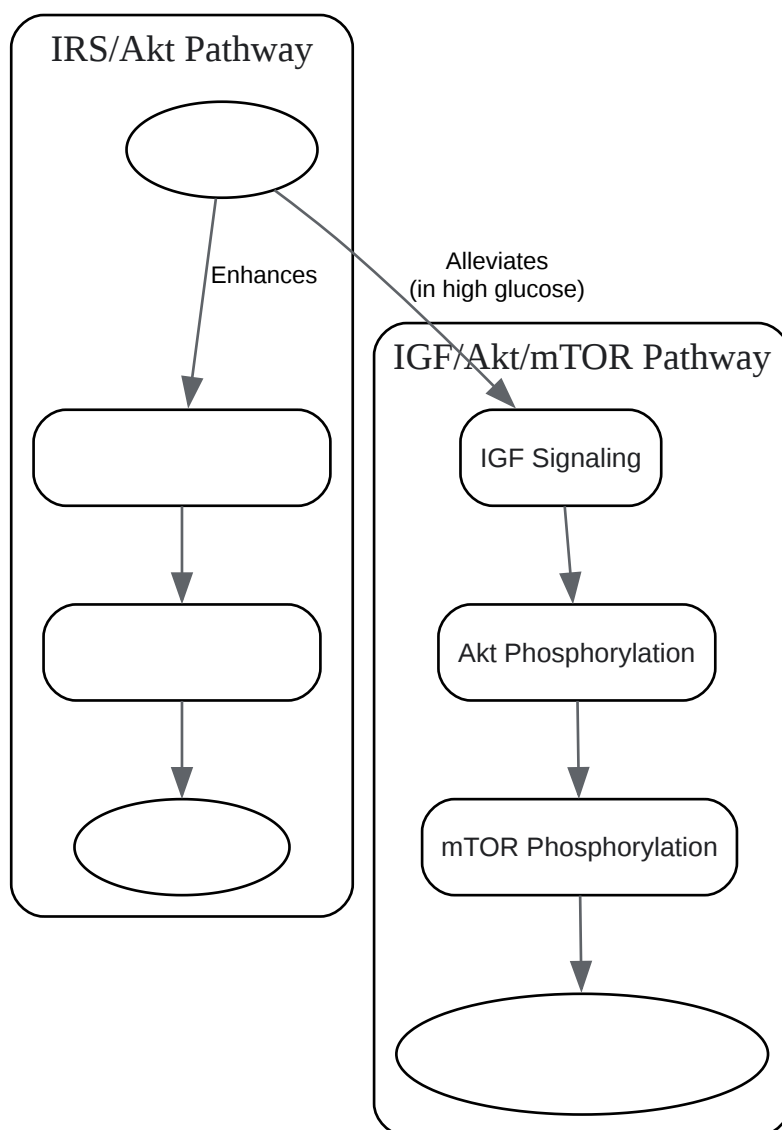
- Measure the absorbance (at 405 nm for p-nitroanilide) at regular intervals using a microplate reader to monitor the reaction kinetics.
- Data Analysis:
 - Calculate the rate of reaction for each concentration.
 - Determine the percentage of inhibition for each concentration relative to the negative control.
 - Plot the percentage of inhibition against the logarithm of the compound concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Visualizations

Signaling Pathways and Experimental Workflow







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